

"HIV-1 inhibitor-8" solution preparation and storage

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Compound of Interest

Compound Name: HIV-1 inhibitor-8

Cat. No.: B15144078

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Application Notes and Protocols: HIV-1 Inhibitor-8

These application notes provide detailed protocols for the preparation and storage of solutions of **HIV-1 inhibitor-8**, a potent, orally active, non-nucleoside reverse transcriptase inhibitor (NNRTI). Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental results.

Solution Preparation and Storage Guidelines

Proper preparation and storage of **HIV-1 inhibitor-8** are critical for its efficacy and stability in downstream applications. Below are the recommended solvents and storage conditions.

Solubility

The solubility of **HIV-1 inhibitor-8** has been determined in various solvents. It is essential to use high-purity solvents to avoid degradation of the compound. Dimethyl sulfoxide (DMSO) is a common solvent for creating stock solutions. It is important to use newly opened, anhydrous DMSO, as the solvent is hygroscopic and absorbed water can affect solubility.^[1] For aqueous-based assays, further dilution from the DMSO stock solution is required.

Storage and Stability

The stability of **HIV-1 inhibitor-8** is dependent on its physical state (powder vs. solution) and the storage temperature. To prevent degradation, it is recommended to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.^[1]

Data Summary Table:

Parameter	Condition	Value/Recommendation
Solubility		
In DMSO	50 mg/mL (113.76 mM)	
Aqueous Solubility	12.8 µg/mL ^[1]	
Storage (Solid Form)		
-20°C	3 years ^[1]	
4°C	2 years ^[1]	
Storage (Stock Solution)		
-80°C	6 months ^[1]	
-20°C	1 month ^[1]	

Experimental Protocols

This section provides a detailed methodology for the preparation of a stock solution of **HIV-1 inhibitor-8**.

Protocol: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **HIV-1 inhibitor-8** (powder form)
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile, polypropylene microcentrifuge tubes

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)

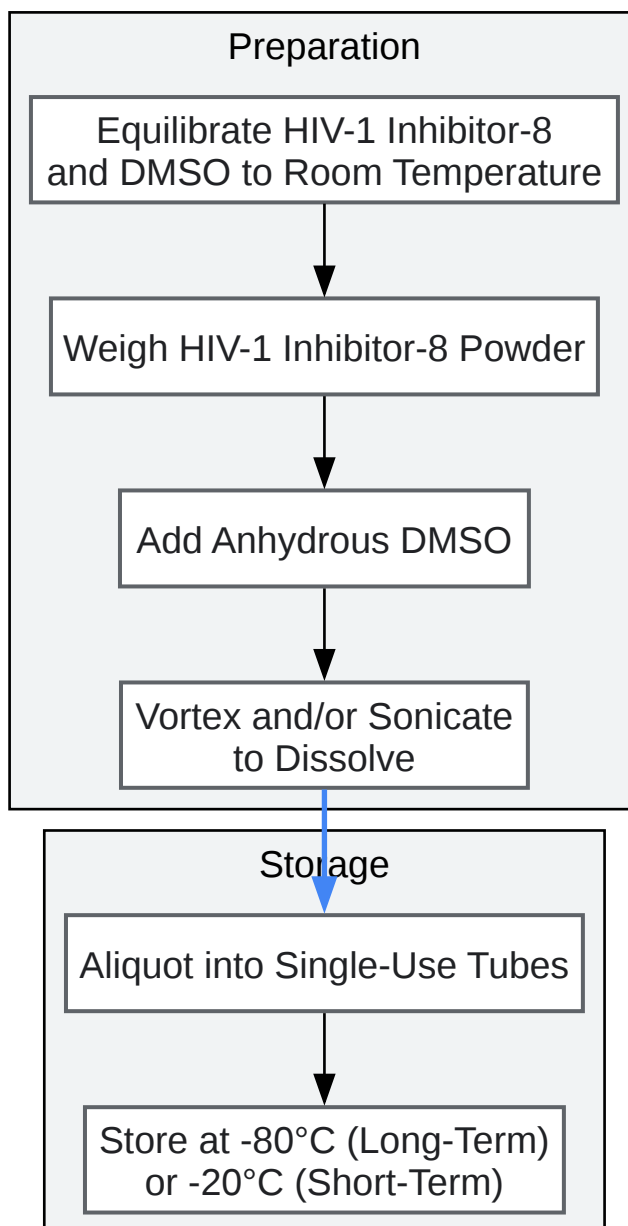
Procedure:

- Pre-warming: Allow the vial of **HIV-1 inhibitor-8** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **HIV-1 inhibitor-8** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out approximately 4.39 mg of **HIV-1 inhibitor-8** (Molecular Weight: 439.55 g/mol).
- Solvent Addition: Add the calculated volume of DMSO to the microcentrifuge tube containing the powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Dissolution:
 - Cap the tube tightly and vortex for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the solution in an ultrasonic bath for 5-10 minutes.[\[1\]](#)
- Aliquotting: Once the **HIV-1 inhibitor-8** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This will minimize the number of freeze-thaw cycles the solution is subjected to.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

Visualized Workflow

The following diagram illustrates the key steps in the preparation and storage of **HIV-1 inhibitor-8** solutions.

Workflow for HIV-1 Inhibitor-8 Solution Preparation and Storage



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References

- 1. medchemexpress.com [medchemexpress.com]
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